

# Navigating GSK8814: A Technical Guide to Solubility and DMSO Stock Preparation

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## Compound of Interest

Compound Name: GSK8814

Cat. No.: B607871

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This technical support center provides essential guidance on handling **GSK8814**, a potent and selective ATAD2 bromodomain inhibitor. Addressing common challenges related to its solubility and the preparation of dimethyl sulfoxide (DMSO) stock solutions, this resource offers troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and visual aids to ensure successful experimental outcomes.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **GSK8814**?

A1: The recommended solvent for reconstituting **GSK8814** is high-quality, anhydrous dimethyl sulfoxide (DMSO).

Q2: What is the maximum solubility of **GSK8814** in DMSO?

A2: **GSK8814** has a reported solubility of up to 100 mg/mL (189.53 mM) in DMSO. However, achieving this concentration often requires sonication to facilitate dissolution. It is crucial to use newly opened, anhydrous DMSO, as the presence of water can significantly reduce the solubility of the compound.

Q3: My **GSK8814** is not fully dissolving in DMSO, what should I do?

A3: If you encounter solubility issues, refer to the detailed troubleshooting guide below. Common solutions include vortexing, gentle heating, and sonication. Ensure you are using anhydrous DMSO.

Q4: How should I store the **GSK8814** DMSO stock solution?

A4: For long-term storage, it is recommended to store the DMSO stock solution at -80°C for up to 6 months. For short-term storage, -20°C for up to 1 month is acceptable. To prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes.[\[1\]](#)

Q5: My compound precipitated when I diluted my DMSO stock in an aqueous buffer. How can I prevent this?

A5: To avoid precipitation when diluting your DMSO stock in an aqueous medium, it is recommended to perform initial serial dilutions in DMSO before adding the final diluted sample to your buffer. This gradual change in solvent polarity helps to keep the compound in solution.

## Quantitative Data Summary

For ease of reference, the following tables summarize key quantitative information for **GSK8814**.

Table 1: **GSK8814** Properties

Property	Value	Reference
Molecular Weight	527.62 g/mol	<a href="#">[2]</a>
IC50 (ATAD2)	0.059 $\mu$ M	<a href="#">[3]</a>
Binding Constant (pKd)	8.1	<a href="#">[3]</a>

Table 2: Solubility and Storage Recommendations

Parameter	Recommendation	Reference
Solvent	Anhydrous DMSO	
Max Solubility in DMSO	100 mg/mL (189.53 mM)	
Dissolution Aid	Ultrasonication	
Long-term Storage	-80°C (up to 6 months)	
Short-term Storage	-20°C (up to 1 month)	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **GSK8814** DMSO Stock Solution

#### Materials:

- **GSK8814** powder
- Anhydrous DMSO (newly opened bottle)
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath sonicator

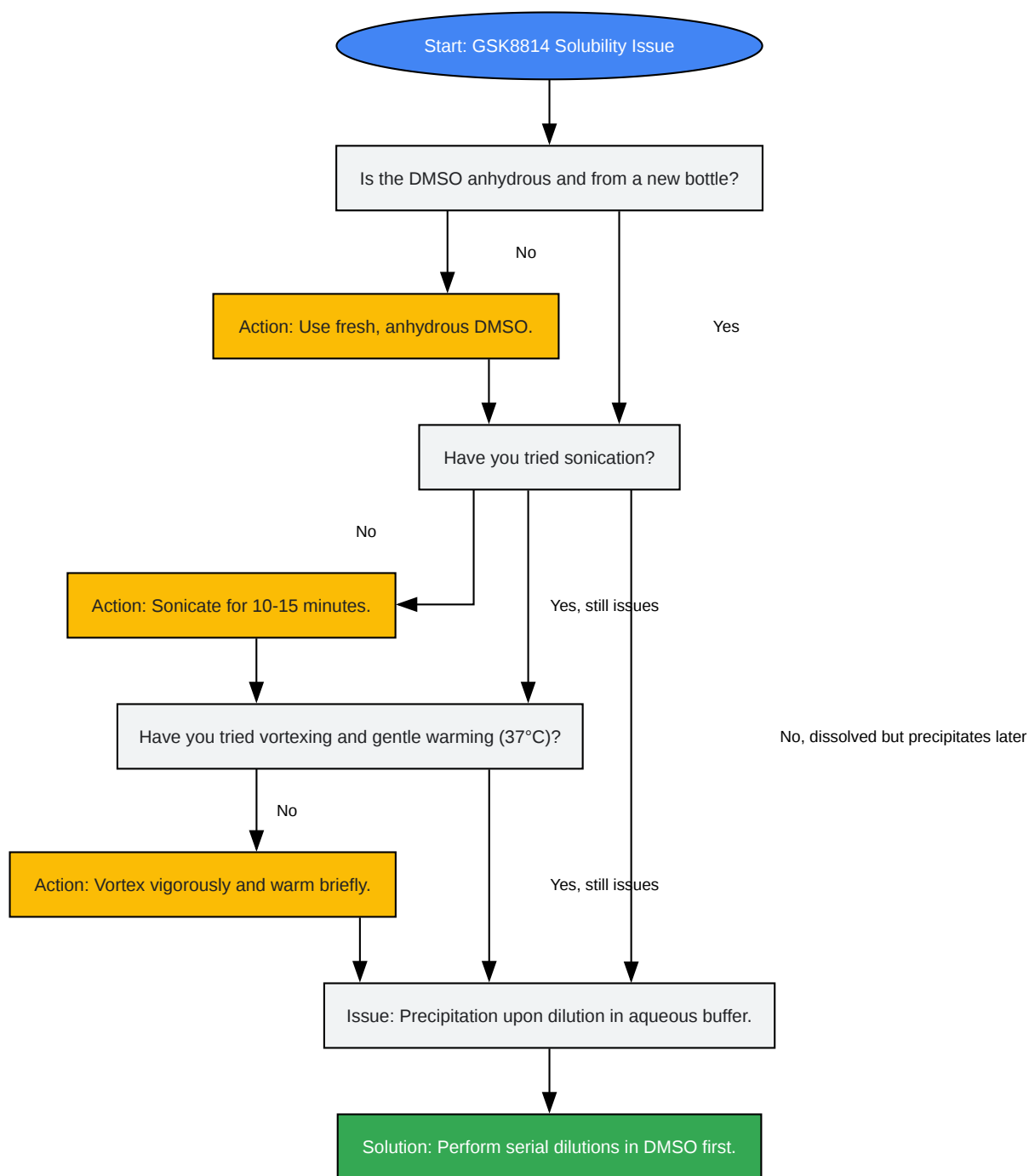
#### Procedure:

- Preparation: Allow the **GSK8814** vial to equilibrate to room temperature before opening to minimize moisture condensation.
- Weighing: Accurately weigh the desired amount of **GSK8814** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.28 mg of **GSK8814**.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **GSK8814** powder.

- Initial Mixing: Vortex the solution for 1-2 minutes to facilitate initial dissolution.
- Sonication: Place the microcentrifuge tube in a water bath sonicator. Sonicate for 10-15 minutes, or until the compound is completely dissolved. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

## Troubleshooting Guide

This guide addresses common issues encountered during the preparation and use of **GSK8814** DMSO stock solutions.

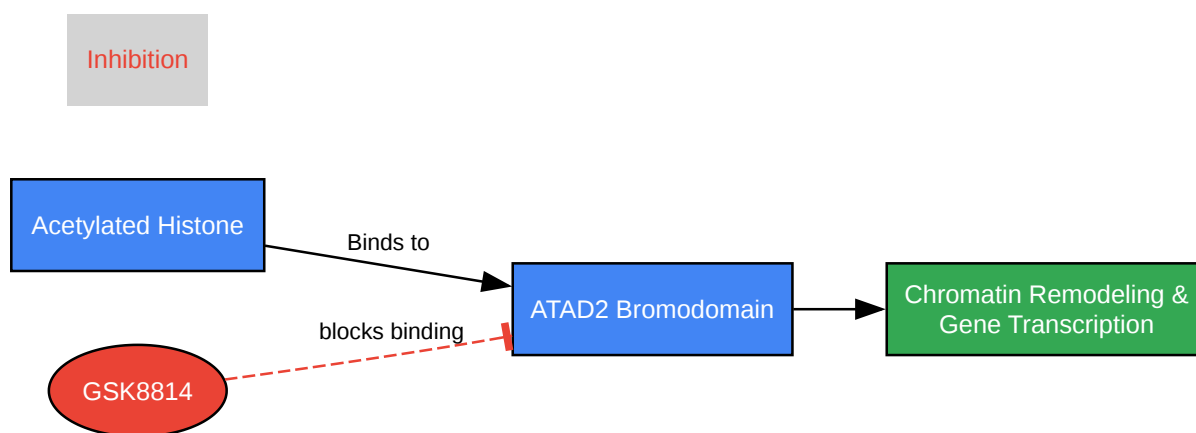


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Caption: Troubleshooting workflow for **GSK8814** solubility issues.

## Signaling Pathway

**GSK8814** is a selective inhibitor of the ATAD2 (ATPase Family AAA Domain Containing 2) bromodomain. ATAD2 is a chromatin-associated protein that recognizes and binds to acetylated lysine residues on histones, playing a role in chromatin organization and gene transcription. Overexpression of ATAD2 has been linked to poor outcomes in several cancers. **GSK8814** disrupts the interaction between the ATAD2 bromodomain and acetylated histones, thereby modulating gene expression and exhibiting potential as a therapeutic agent in oncology.



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Caption: **GSK8814** inhibits ATAD2 bromodomain interaction with acetylated histones.

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## References

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